Application Note: Experimental Profiling of 1-(2,6-Dichlorophenyl)piperazine Hydrochloride

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Compound of Interest

Compound Name:	*1-(2,6-Dichlorophenyl)piperazine hydrochloride*
CAS No.:	*1507372-81-7*
Cat. No.:	*B592630*

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Part 1: Chemical Identity & Handling Strategy

The Steric Challenge

The 2,6-dichlorophenyl substitution pattern introduces significant steric hindrance around the nitrogen-aryl bond compared to the 2,3- or 3,5-isomers.[1][2] This restricts the rotation of the piperazine ring relative to the phenyl ring, often forcing the molecule into a non-coplanar conformation.

- Implication for Binding: This conformation often reduces affinity for 5-HT and Dopamine receptors compared to the 2,3-isomer, making it a critical "negative control" or "low-affinity" standard in binding assays.[1][2]
- Implication for Analysis: The 2,6-isomer typically elutes differently in Reverse Phase HPLC due to altered interaction with the stationary phase (often eluting earlier than the 2,3-isomer due to reduced planar surface area for

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stacking).[1][2]

Solubility & Stock Preparation

Storage: Store powder at +4°C (desiccated). Solutions are stable at -20°C for 1 month.[2]

Solvent	Solubility (max)	Protocol Note
DMSO	~15 mg/mL	Preferred for stock solutions (10-50 mM).[1][2]
Water	~10 mg/mL	Soluble, but pH dependent.[1][2] Ensure pH < 6.0 for stability.
Ethanol	~5 mg/mL	Lower solubility; not recommended for high-concentration stocks.[1][2]
PBS (pH 7.2)	< 1 mg/mL	Warning: The free base may precipitate at neutral pH.[1][2]

Standard Stock Protocol:

- Weigh 2.68 mg of 2,6-DCPP HCl.[2]
- Dissolve in 1.0 mL of anhydrous DMSO to create a 10 mM Stock.
- Vortex for 30 seconds. Inspect for clarity.
- Aliquot into light-protective tubes (brown Eppendorf) to prevent photodegradation.

Part 2: Analytical Differentiation Protocol (LC-MS/MS)[1][2]

Objective: To separate and quantify 1-(2,6-Dichlorophenyl)piperazine in the presence of its positional isomer 1-(2,3-Dichlorophenyl)piperazine (a common active metabolite/intermediate).

Chromatographic Conditions

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- Column: C18 Phenyl-Hexyl column (e.g., Phenomenex Kinetex Biphenyl, 2.1 x 100 mm, 1.7 µm).[1] Note: Biphenyl phases offer superior separation of positional isomers compared to standard C18.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0-1 min: 5% B (Isocratic hold)[1][2]
  - 1-8 min: 5% -> 60% B[1][2]
  - 8-10 min: 95% B (Wash)[1][2]

Mass Spectrometry Parameters (MRM Mode)

The 2,6-isomer shares the same parent mass as the 2,3-isomer.[1][2] Differentiation relies on Retention Time (RT) and Fragment Ratio.

Compound	Precursor (m/z)	Quantifier (m/z)	Qualifier (m/z)	Collision Energy (eV)	Expected RT Delta
2,6-DCPP	231.1	188.1	152.0	25	Earlier (vs 2, [1][2]3)
2,3-DCPP	231.1	188.1	152.0	25	Later

Critical QC Step: You must run a mixed standard of 2,6-DCPP and 2,3-DCPP to establish the resolution factor (

). An

is required for accurate quantification.

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Part 3: In Vitro Pharmacological Profiling (Binding Assays)[2]

Objective: To determine the affinity (

) of 2,6-DCPP at 5-HT2A and D2 receptors, often required for safety pharmacology (impurity qualification).

Reagents & Buffer System

- Assay Buffer: 50 mM Tris-HCl, 10 mM $MgCl_2$, 1 mM EDTA, pH 7.4.[1]
- Radioligands:
  - 5-HT2A: [^{3}H]-Ketanserin (0.5 nM).[2]
  - D2: [^{3}H]-Methylspiperone (0.2 nM).[2]
- Nonspecific Binding (NSB): Define using 10 µM Haloperidol or Methysergide.

Experimental Workflow

- Membrane Prep: Thaw CHO-K1 cell membranes expressing human 5-HT2A or D2 receptors.[2] Dilute to 10 µg protein/well.
- Compound Dilution: Prepare serial dilutions of 2,6-DCPP HCl in Assay Buffer (Range: 10 µM to 0.1 nM). Note: High concentrations (>10 µM) may precipitate; check solubility.[2]
- Incubation:
  - Add 50 µL Compound/Buffer.
  - Add 50 µL Radioligand.
  - Add 100 µL Membrane suspension.
  - Incubate: 60 min at 27°C (Room Temp).

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- Termination: Rapid filtration through GF/B filters (presoaked in 0.3% Polyethyleneimine) using a cell harvester. Wash 3x with ice-cold buffer.[2]
- Detection: Liquid Scintillation Counting.

Data Analysis

Calculate

using the Cheng-Prusoff equation:

[1][2]

- Interpretation: If

  , the impurity is considered to have "low risk" for off-target toxicity at trace levels. If

  , further functional assays (calcium flux) are required.

Part 4: Visualization & Logic

Structural & Analytical Logic Flow

The following diagram illustrates the critical decision pathways when handling this compound, distinguishing it from its active isomer.

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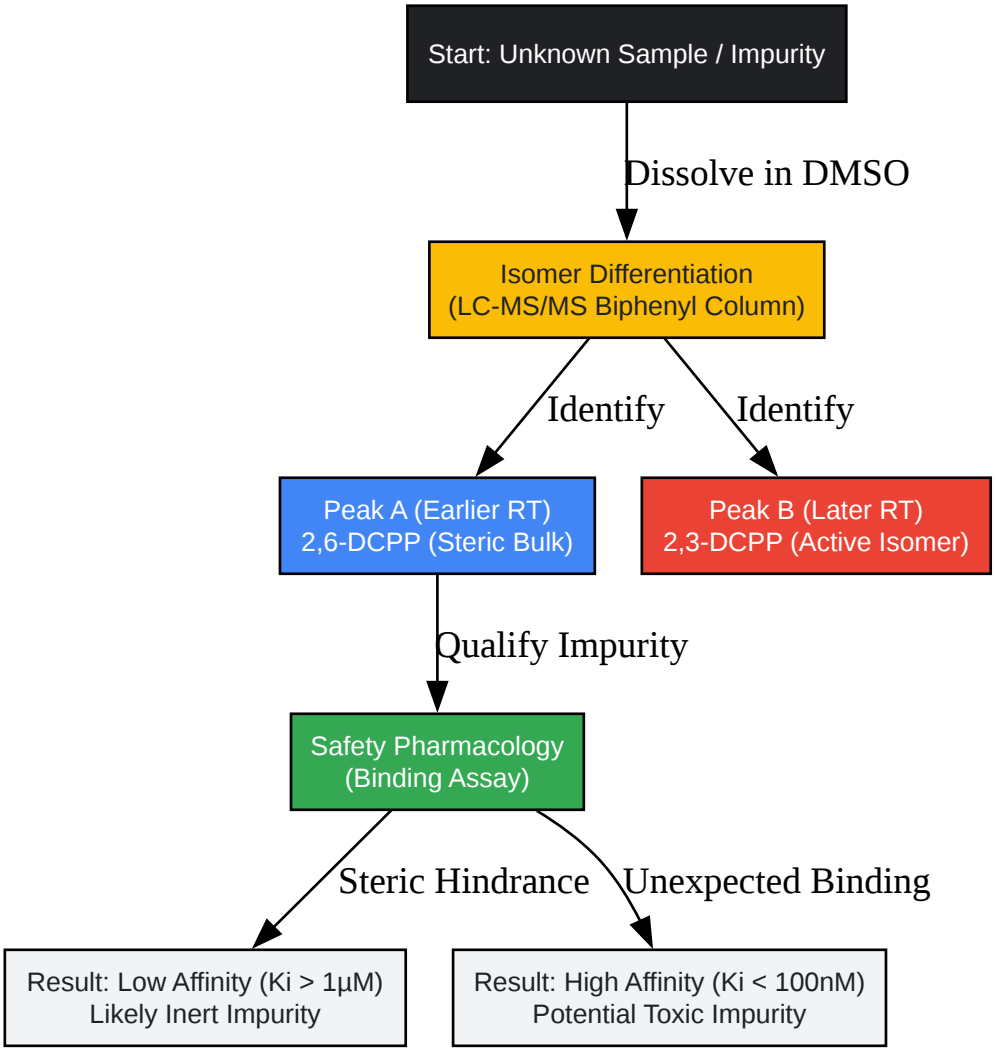

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Caption: Analytical and decision workflow for distinguishing 2,6-DCPP from the active 2,3-isomer and assessing its safety profile.

Receptor Binding Assay Setup



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Caption: Step-by-step workflow for the In Vitro Radioligand Binding Assay.

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